

A Technical Guide to the Solubility of 4-Methylcyclohexylamine in Organic Solvents

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Compound of Interest

Compound Name: 4-Methylcyclohexylamine

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This technical guide provides a comprehensive overview of the solubility characteristics of **4-Methylcyclohexylamine**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a thorough qualitative assessment and a detailed experimental protocol for the quantitative determination of its solubility in various organic solvents.

Introduction to 4-Methylcyclohexylamine

4-Methylcyclohexylamine (CAS No: 6321-23-9), with the molecular formula $C_7H_{15}N$, is a cyclic amine that serves as a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^{[1][2]} Its structure, consisting of a cyclohexane ring substituted with a methyl group and an amine group, dictates its physicochemical properties, including its solubility. Understanding its behavior in different organic solvents is crucial for reaction optimization, purification processes, and formulation development.

Qualitative Solubility of 4-Methylcyclohexylamine

4-Methylcyclohexylamine is generally described as a colorless to pale yellow liquid.^{[2][3]} Based on available data, it is soluble in water and a range of organic solvents.^[2] The presence of the polar amine group allows for hydrogen bonding, contributing to its solubility in polar solvents, while the nonpolar cyclohexane ring and methyl group contribute to its solubility in less polar organic solvents.

Published sources indicate that **4-Methylcyclohexylamine** is soluble in the following organic solvents:

- Halogenated Solvents: Chloroform, Dichloromethane[4][5]
- Esters: Ethyl Acetate[4][5]
- Ethers: Diethyl ether
- Alcohols: Ethanol

Its hydrochloride salt is noted to be particularly soluble in polar solvents, such as water and alcohols.

Quantitative Solubility Data

Specific quantitative solubility data for **4-Methylcyclohexylamine** in a wide range of organic solvents is not readily available in peer-reviewed literature or public databases. The following table is provided as a template for researchers to populate with experimentally determined values using the protocol outlined in this guide.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
Methanol	25		
Ethanol	25		
Acetone	25		
Dichloromethane	25		
Ethyl Acetate	25		
Toluene	25		
Hexane	25		

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the quantitative determination of the solubility of **4-Methylcyclohexylamine** in an organic solvent using the isothermal shake-flask method, a widely accepted technique for solubility measurement.

4.1. Materials and Equipment

- **4-Methylcyclohexylamine** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Temperature-controlled orbital shaker or water bath
- Thermostatically controlled incubator
- Glass vials with PTFE-lined screw caps
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible, e.g., PTFE, 0.22 μm)
- Gas chromatograph with a flame ionization detector (GC-FID) or a suitable alternative analytical instrument (e.g., HPLC-UV)
- Autosampler vials

4.2. Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **4-Methylcyclohexylamine** to a known volume of the selected organic solvent in a glass vial. The presence of undissolved amine is essential to ensure saturation.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:

- Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. Preliminary experiments may be required to determine the optimal equilibration time.
- Phase Separation and Sampling:
 - After equilibration, cease agitation and allow the vial to stand undisturbed in a thermostatically controlled environment at the same temperature for at least 24 hours to allow for the complete separation of the undissolved amine.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pipette. It is critical to avoid disturbing the layer of undissolved solute.
- Sample Preparation for Analysis:
 - Immediately filter the collected aliquot through a chemically compatible syringe filter into a clean, pre-weighed vial to remove any microscopic undissolved particles.
 - Accurately dilute the filtered aliquot with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification:
 - Analyze the diluted sample using a pre-calibrated GC-FID or another suitable analytical method to determine the concentration of **4-Methylcyclohexylamine**.
 - Prepare a calibration curve using standard solutions of **4-Methylcyclohexylamine** of known concentrations in the same solvent.

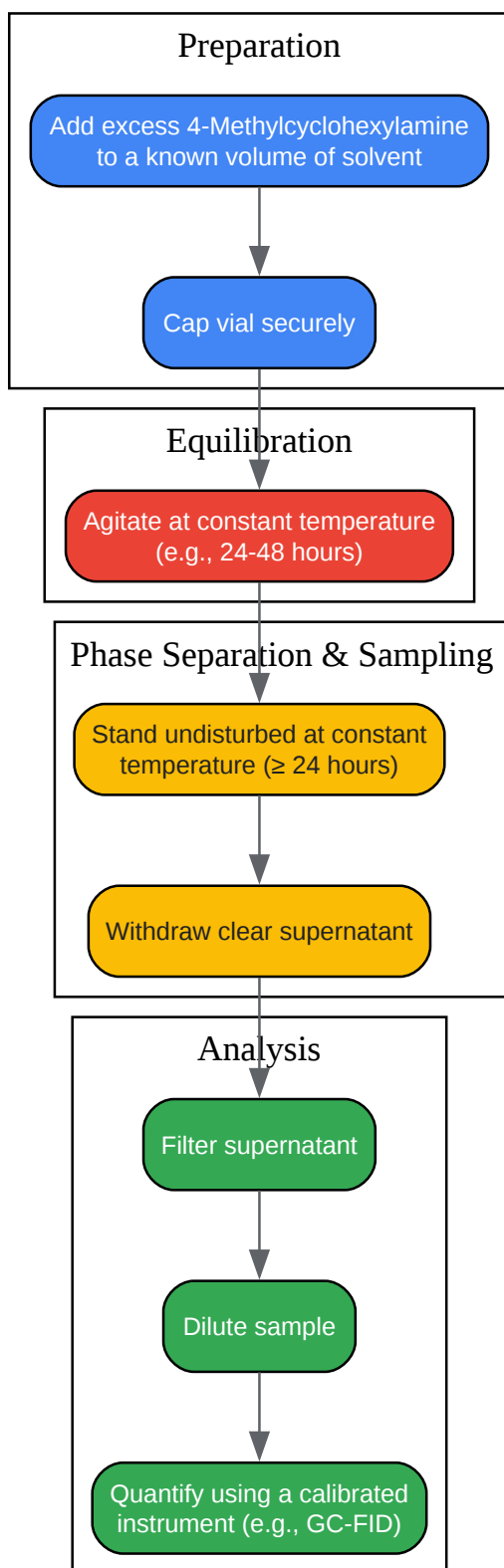
4.3. Data Analysis

- From the concentration of the diluted sample and the dilution factor, calculate the concentration of **4-Methylcyclohexylamine** in the original saturated solution.

- Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationship governing the solubility of **4-Methylcyclohexylamine**.



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Figure 1: Experimental workflow for solubility determination.

Figure 2: Principles of 4-Methylcyclohexylamine solubility.

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